

# safe handling and storage of 3-Cyano-2-methylpyridine

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## Compound of Interest

Compound Name: 3-Cyano-2-methylpyridine

Cat. No.: B167422

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## Technical Support Center: 3-Cyano-2-methylpyridine

This guide provides essential information for the safe handling, storage, and use of **3-Cyano-2-methylpyridine** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals.

## Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **3-Cyano-2-methylpyridine**?

A1: **3-Cyano-2-methylpyridine** is classified as hazardous. The primary hazards include:

- Acute Toxicity (Oral): Toxic if swallowed.
- Acute Toxicity (Dermal): Fatal in contact with skin.
- Skin Irritation: Causes skin irritation.[1]
- Eye Irritation: Causes serious eye irritation.[1]
- Respiratory Irritation: May cause respiratory irritation.[1]

Q2: What personal protective equipment (PPE) is required when handling this compound?

A2: Appropriate PPE must be worn at all times when handling **3-Cyano-2-methylpyridine**.

This includes:

- Eye Protection: Chemical safety goggles or a face shield that meets NIOSH (US) or EN 166 (EU) standards.[\[2\]](#)
- Hand Protection: Chemically resistant gloves, such as nitrile rubber.[\[1\]](#)
- Skin and Body Protection: A lab coat, and for larger quantities or risk of splashing, additional protective clothing to prevent skin exposure.[\[1\]](#)[\[2\]](#)
- Respiratory Protection: Not typically required under normal use with adequate ventilation. For large-scale use or in emergencies, a NIOSH/MSHA or European Standard EN 136 approved respirator may be necessary.[\[1\]](#)

Q3: What are the proper storage conditions for **3-Cyano-2-methylpyridine**?

A3: To ensure stability and safety, store **3-Cyano-2-methylpyridine** under the following conditions:

- Keep the container tightly closed.[\[1\]](#)
- Store in a dry, cool, and well-ventilated place.[\[2\]](#)[\[3\]](#)
- The material is hygroscopic, so protection from moisture is important.
- Store in a locked-up area accessible only to qualified or authorized personnel.

Q4: What materials are incompatible with **3-Cyano-2-methylpyridine**?

A4: Avoid contact with strong oxidizing agents, strong acids, acid anhydrides, and acid chlorides.[\[3\]](#)

Q5: How should I dispose of waste **3-Cyano-2-methylpyridine**?

A5: Dispose of contents and containers to an approved waste disposal plant in accordance with local, state, and federal regulations.[\[1\]](#) Do not allow the product to enter drains.

## Troubleshooting Guide

Q: What should I do in case of an accidental spill?

A: For a small spill, you should:

- Ensure the area is well-ventilated.
- Wearing appropriate PPE, sweep up the solid material.
- Place the spilled material into a suitable container for disposal.<sup>[1]</sup>
- Clean the affected area thoroughly. For a large spill, evacuate the area and consult with your institution's environmental health and safety department.

Q: What are the first aid measures in case of exposure?

A: Immediate action is critical in case of exposure:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Get immediate medical attention.<sup>[1][2]</sup>
- Skin Contact: Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes. Get immediate medical attention as skin contact can be fatal.<sup>[1]</sup>
- Ingestion: Clean the mouth with water and drink plenty of water afterward. Call a poison center or doctor immediately.<sup>[1][2][4]</sup>
- Inhalation: Remove the person to fresh air. If not breathing, give artificial respiration. Get medical attention.<sup>[1]</sup>

Q: The material has changed in appearance (e.g., color). Is it still safe to use?

A: **3-Cyano-2-methylpyridine** is typically a white to light yellow or beige crystalline powder or solid.<sup>[2][5]</sup> A significant change in color or appearance could indicate contamination or degradation. It is recommended not to use the material and to dispose of it properly.

## Quantitative Data Summary

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>6</sub> N <sub>2</sub>	[3]
Molecular Weight	118.14 g/mol	[3]
Melting Point	40 - 44 °C / 104 - 111 °F	[2]
Boiling Point	208 - 209 °C / 406 - 408 °F	

## Experimental Protocol: A Representative Cyanation Reaction

This protocol describes a general procedure for a palladium-catalyzed cyanation of an aryl bromide using **3-Cyano-2-methylpyridine** as a component of the final structure. This is a hypothetical example for instructional purposes.

Objective: To synthesize a substituted bipyridine through a Suzuki coupling followed by a cyanation reaction.

Safety Precautions: This procedure must be carried out in a well-ventilated fume hood. All required PPE (safety goggles, lab coat, nitrile gloves) must be worn. An emergency eyewash and safety shower must be accessible.

Materials:

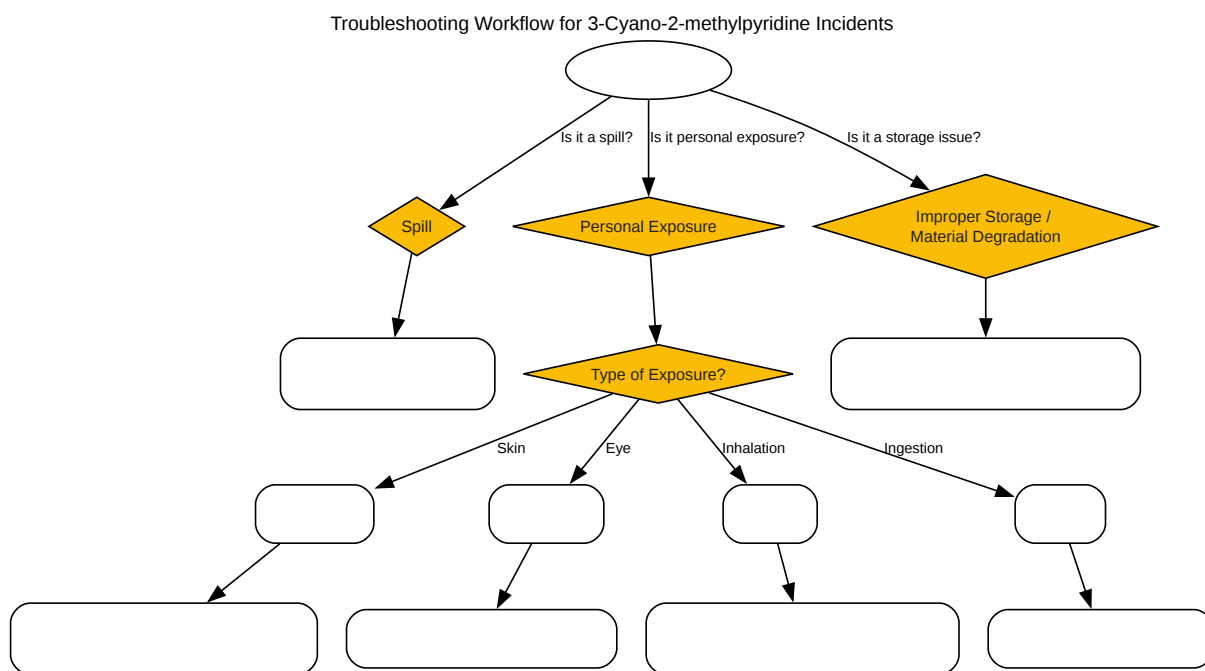
- 3-Bromo-2-methylpyridine
- Arylboronic acid
- Palladium catalyst (e.g., Pd(PPh<sub>3</sub>)<sub>4</sub>)
- Base (e.g., K<sub>2</sub>CO<sub>3</sub>)
- Solvent (e.g., Toluene/Ethanol/Water mixture)
- Zinc Cyanide (Zn(CN)<sub>2</sub>)

- DMF (Dimethylformamide)

#### Procedure:

- Suzuki Coupling: a. To a round-bottom flask, add 3-Bromo-2-methylpyridine (1.0 eq), arylboronic acid (1.1 eq), and  $K_2CO_3$  (2.0 eq). b. Evacuate and backfill the flask with an inert gas (e.g., Nitrogen or Argon) three times. c. Add the solvent mixture and degas the solution. d. Add the palladium catalyst (0.05 eq) to the reaction mixture. e. Heat the reaction to reflux and monitor by TLC or LC-MS until the starting material is consumed. f. Cool the reaction to room temperature, dilute with water, and extract with an organic solvent (e.g., ethyl acetate). g. Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. h. Purify the crude product by column chromatography to yield the intermediate.
- Cyanation: a. To a microwave vial, add the purified intermediate (1.0 eq),  $Zn(CN)_2$  (2.0 eq), and  $Pd(PPh_3)_4$  (0.06 eq).<sup>[6]</sup> b. Add DMF as the solvent.<sup>[6]</sup> c. Seal the vial and place it in a microwave reactor. Heat to the specified temperature (e.g., 175°C) for the required time (e.g., 2 hours).<sup>[6]</sup> d. After cooling, dilute the reaction mixture with ethyl acetate and wash with saturated saline.<sup>[6]</sup> e. Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate.<sup>[6]</sup> f. Purify the final product by column chromatography.

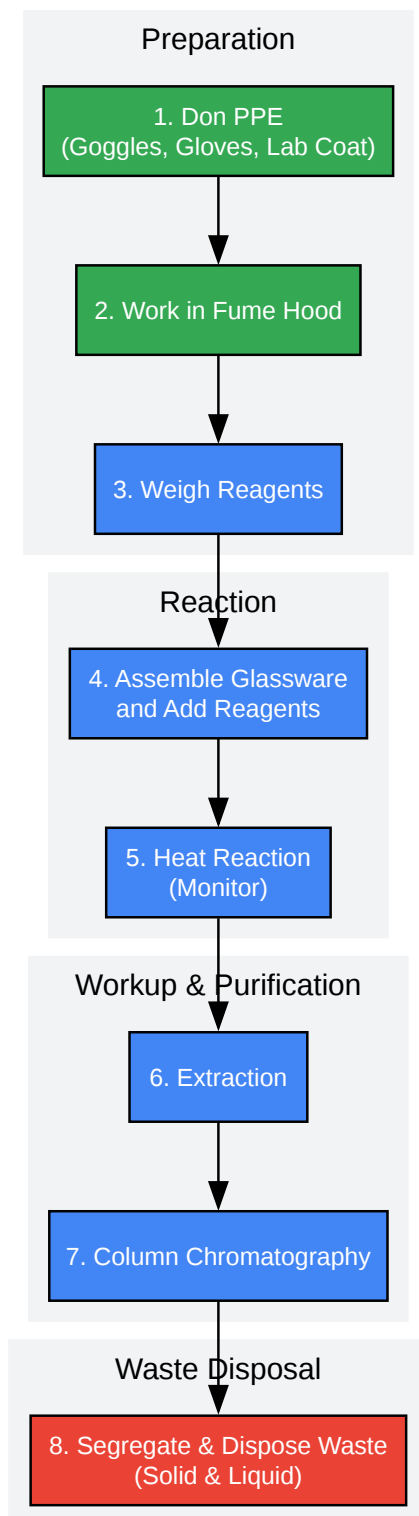
## Visualizations



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Caption: A flowchart for troubleshooting common incidents.

## Experimental Workflow with Safety Checkpoints

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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